

Ethyl diphenylphosphinate IUPAC name and synonyms

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Compound of Interest

Compound Name: Ethyl diphenylphosphinate

Cat. No.: B161188

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An In-depth Technical Guide to Ethyl Diphenylphosphinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl diphenylphosphinate**, a significant organophosphorus compound. The document details its chemical identity, physicochemical properties, and key experimental protocols related to its synthesis.

Chemical Identity

- IUPAC Name: [ethoxy(phenyl)phosphoryl]benzene[1][2]
- CAS Number: 1733-55-7[1][3][4]
- Molecular Formula: C₁₄H₁₅O₂P[1][3]

Synonyms:

- Ethyl diphenylphosphinate[1][3]
- Diphenylphosphinic acid ethyl ester[1]
- ETHYLDIPHENYLPHOSPHINATE[1][4]
- Phosphinic acid, P,P-diphenyl-, ethyl ester[1]

Physicochemical and Safety Data

A summary of the key quantitative data for **ethyl diphenylphosphinate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	246.24 g/mol	[1][3]
Physical Form	Solid or viscous liquid or liquid	[5]
Topological Polar Surface Area (TPSA)	26.3 Å ²	[3]
LogP (predicted)	2.952	[3]
Hydrogen Bond Donors	0	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	4	[3]
GHS Pictogram	GHS07 (Exclamation mark)	
GHS Signal Word	Warning	
Hazard Statements	H302, H315, H319, H335	

Experimental Protocols

Synthesis via Nickel-Catalyzed C-P Cross-Coupling

A common method for the synthesis of **ethyl diphenylphosphinate** involves the cross-coupling of an arylboronic acid with a P(O)-H compound, catalyzed by nickel.

Methodology:

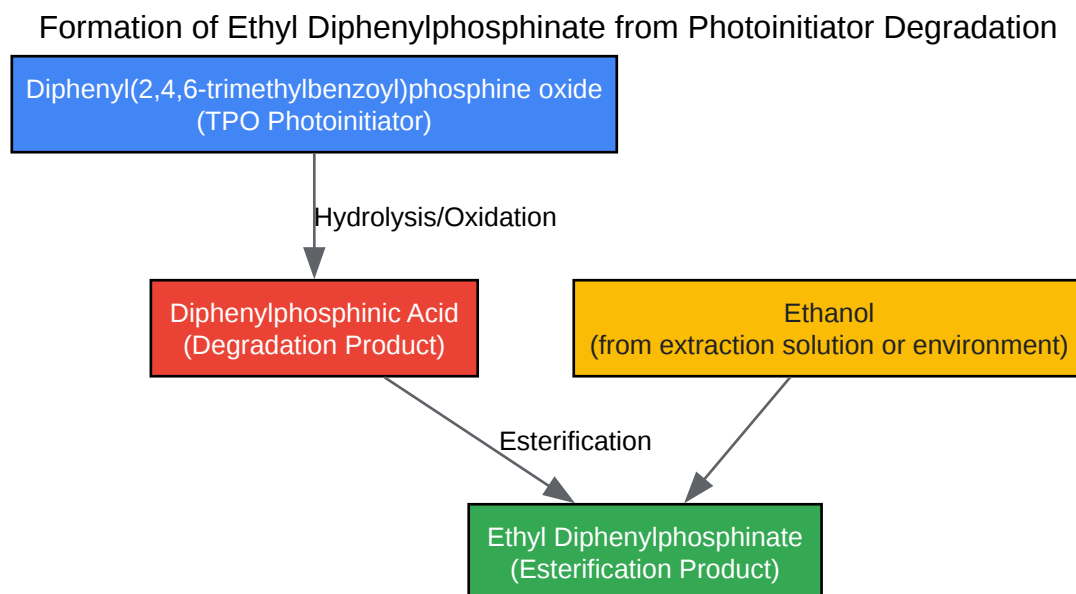
- To a reaction vessel, add the arylboronic acid (e.g., phenylboronic acid), the phosphorus source (e.g., ethyl phosphinate), a nickel catalyst, and a suitable ligand (e.g., pyridine).
- The reaction is typically carried out in a suitable solvent under an inert atmosphere.

- The mixture is stirred at a specific temperature for a duration sufficient to ensure the completion of the reaction.
- Upon completion, the reaction mixture is worked up, which may involve filtration and removal of the solvent.
- The crude product is then purified using techniques such as silica gel chromatography with an appropriate eluent system (e.g., a mixture of petroleum ether and ethyl acetate) to yield pure **ethyl diphenylphosphinate**.^[6]

Characterization Data: The final product can be characterized using various spectroscopic methods. For instance, ¹H NMR spectroscopy in CDCl₃ would show characteristic peaks for the phenyl and ethyl groups.^[6]

Logical Relationships

Ethyl diphenylphosphinate has been identified as a degradation or reaction product in studies related to materials used in biopharmaceutical applications and food packaging. The following diagram illustrates this relationship.



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Caption: Logical workflow of **ethyl diphenylphosphinate** formation.

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